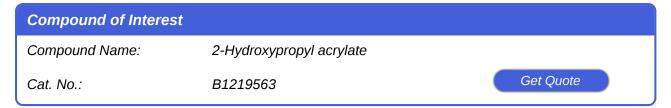


A Technical Guide to the Health and Safety of 2-Hydroxypropyl Acrylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **2-Hydroxypropyl acrylate** (2-HPA). Given its toxicological profile, a thorough understanding and implementation of safety protocols are critical to mitigate risks in a laboratory and development setting.

Chemical and Physical Properties

2-Hydroxypropyl acrylate is a colorless to light-yellow liquid with a mild, pungent, ester-like odor.[1][2][3] It is primarily used as a monomer in the synthesis of polymers for applications in coatings, adhesives, and plastics.[1][4][5] Commercial 2-HPA is typically a mixture of two isomers: **2-hydroxypropyl acrylate** (~75-80%) and 1-methyl-2-hydroxyethyl acrylate (~20-25%).[4][6]

Table 1: Physicochemical Properties of 2-Hydroxypropyl Acrylate



Property	Value	Source(s)
Molecular Formula	С6Н10О3	[1][2]
Molecular Weight	130.14 g/mol	[1][7]
Appearance	Clear, colorless liquid	[1][8][9]
Density	~1.044 - 1.054 g/cm³ at 25°C	[1][2][8]
Boiling Point	77°C (at 10 mmHg)	[1][8][9]
Freezing/Melting Point	-23.4°C	[1][2][8]
Flash Point	99°C (210.2°F) (closed cup)	[1][2][8]
Vapor Pressure	0.1 mbar / 1.18 hPa at 20°C	[2][8][9]
Water Solubility	Readily miscible	[1][7]
log Kow	0.35	[7][10]

Toxicological Profile and Hazard Classification

2-HPA is a hazardous substance with significant health risks associated with exposure. It is corrosive to the skin, eyes, and respiratory tract and is a known skin sensitizer. Acute toxicity data indicates that it is toxic if swallowed, inhaled, or in contact with skin.[6][9]

Table 2: Acute Toxicological Data for **2-Hydroxypropyl Acrylate**

Endpoint	Species	Route	Value	Source(s)
LD ₅₀	Rat	Oral	820 mg/kg	[6][10]
LD ₅₀	Rabbit	Dermal	306 mg/kg	[10]
LD ₅₀	Rat	Dermal	> 1000 mg/kg	[6]
LC50	Rat	Inhalation	0.833 mg/L air (IHT)	[6]

Table 3: GHS Hazard Classification for 2-Hydroxypropyl Acrylate

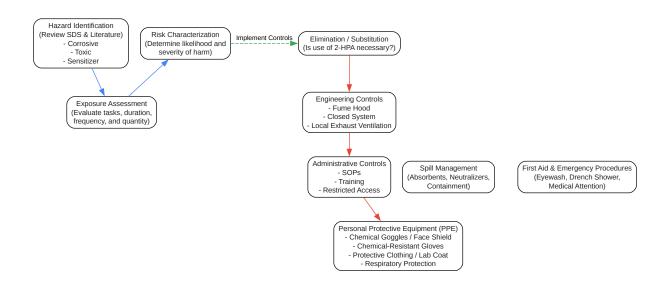


Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 2 / 3	H310/H311: Fatal/Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects
Source:[6][9]		

Risk Assessment and Management Workflow

A systematic approach to risk management is crucial when handling 2-HPA. This involves identifying hazards, assessing risks, implementing control measures, and preparing for emergencies.





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Caption: Risk assessment and management workflow for handling 2-HPA.

Safe Handling and Storage

Handling:

- Ventilation: Always handle 2-HPA in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Ignition Sources: Although it has a high flash point, avoid open flames and sources of ignition. Above 65°C, explosive vapor/air mixtures may form.



• Personal Hygiene: Do not eat, drink, or smoke in areas where 2-HPA is handled. Wash hands thoroughly after handling. Contaminated work clothing should not be taken home.[6]

Storage:

- Conditions: Store in a cool, dark, well-ventilated area, separated from food and feedstuffs. The storage temperature should not exceed 35°C.[1][2]
- Stabilization: 2-HPA is prone to polymerization, especially when heated or exposed to light. [5] It must be stored with an inhibitor (e.g., MEHQ) and under air, not inert gases, as oxygen is required for the stabilizer to function effectively.[1][2]
- Materials: The preferred material for storage tanks and pipes is stainless steel. Carbon steel
 may be used, but rust formation can be an issue.[2][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact and absorption.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[6]
- Skin Protection: Use chemical-resistant gloves (e.g., butyl rubber, Viton) and wear protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin contact.[6][9]
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSHapproved respirator with an organic vapor cartridge.[6]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

- Inhalation: Move the person to fresh air and keep them at rest in a half-upright position. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of
 water or shower for at least 15 minutes. Seek immediate medical attention as 2-HPA is
 corrosive and can be absorbed through the skin.



- Eye Contact: Immediately rinse eyes cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- Spills: Evacuate the area. Wear full protective equipment, including respiratory protection.[7]
 Contain the spill and absorb it with inert material like sand or clay. Collect the material in a covered container for proper disposal according to local regulations.[7]

Experimental Protocol: In Vitro Skin Irritation

One of the primary hazards of 2-HPA is skin irritation and corrosion. The OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) is a validated, non-animal alternative for identifying skin irritants.

Principle: The test assesses the ability of a chemical to cause damage to a reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin. Cell viability is measured after exposure to the test chemical. A significant reduction in viability indicates irritation potential.

Methodology:

- Tissue Preparation: Commercially available RhE tissue models are equilibrated in a maintenance medium in 6-well plates.
- Chemical Application: A defined dose of the test chemical (e.g., 2-HPA) is applied topically to
 the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a
 positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- Exposure Period: The tissues are exposed to the chemical for a specified period (e.g., 60 minutes).
- Rinsing and Post-Incubation: After exposure, the tissues are thoroughly rinsed to remove the chemical and then transferred to a fresh medium for a post-incubation period (e.g., 42 hours).

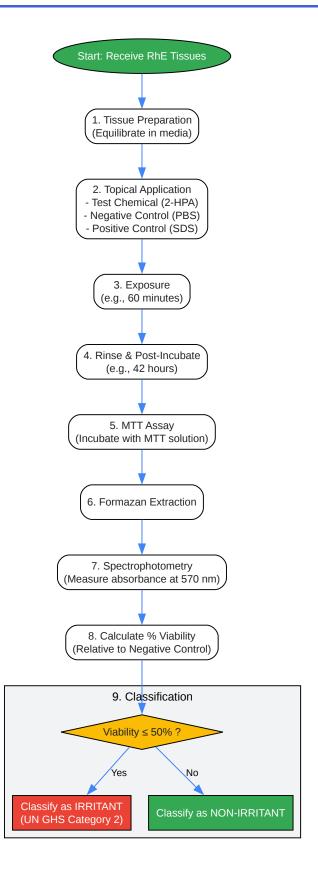






- Viability Assessment: Cell viability is determined using the MTT assay. Tissues are incubated with MTT solution, which is converted by mitochondrial enzymes in viable cells into a blue formazan salt.
- Extraction and Measurement: The formazan salt is extracted from the tissues, and its concentration is measured spectrophotometrically (at 570 nm).
- Classification: The viability of the treated tissue is expressed as a percentage relative to the negative control. A substance is classified as an irritant (UN GHS Category 2) if the mean tissue viability is less than or equal to 50%.





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Caption: Experimental workflow for the OECD TG 439 In Vitro Skin Irritation Test.



Mechanism of Skin Sensitization

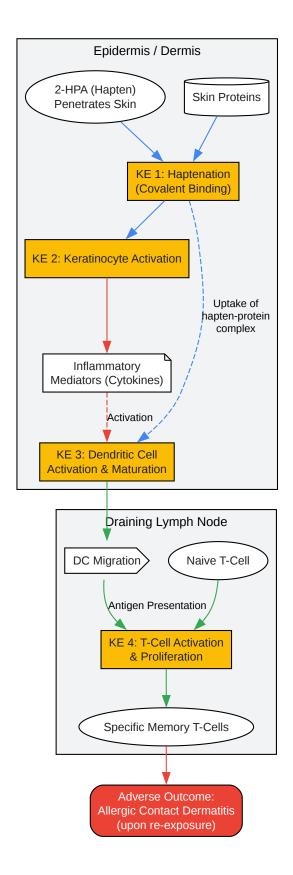
2-HPA is a known skin sensitizer, meaning it can trigger an allergic immune response (Allergic Contact Dermatitis, ACD) upon repeated contact.[10] The process is described by the Adverse Outcome Pathway (AOP) for skin sensitization.

The AOP begins with a Molecular Initiating Event (MIE) and progresses through a series of cellular Key Events (KE) leading to the adverse outcome.[1]

- MIE / Key Event 1 (Haptenation): As a small, reactive molecule (a hapten), 2-HPA penetrates the outer layer of the skin and covalently binds to skin proteins. This creates a hapten-protein complex, which is now recognizable by the immune system as foreign.[1]
- Key Event 2 (Keratinocyte Activation): The hapten-protein complexes and the chemical itself cause stress and activation of skin cells called keratinocytes, which release inflammatory signals (cytokines and chemokines).[1][2]
- Key Event 3 (Dendritic Cell Activation): These inflammatory signals, along with the haptenprotein complexes, activate immune cells in the epidermis called dendritic cells (or Langerhans cells). These cells mature and migrate from the skin to the local lymph nodes.[1]
- Key Event 4 (T-Cell Activation): In the lymph nodes, the activated dendritic cells present the haptenated protein fragments to naive T-lymphocytes. This activates the T-cells, causing them to multiply (proliferate) and differentiate into memory T-cells specific to that hapten.[1]

Once an individual is sensitized, a subsequent exposure to 2-HPA will trigger a more rapid and robust inflammatory response from the memory T-cells, resulting in the clinical symptoms of ACD (e.g., redness, itching, blisters).[1]





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Caption: Adverse Outcome Pathway for skin sensitization by 2-HPA.



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